

The Solubility of Cinnamonnitrile in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Cinnamonnitrile

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Abstract

This technical guide provides a comprehensive overview of the solubility of **cinnamonnitrile** in common organic solvents. **Cinnamonnitrile**, a key intermediate in the synthesis of various pharmaceuticals and fine chemicals, exhibits a range of solubilities depending on the solvent's properties. This document summarizes the available qualitative solubility data, outlines detailed experimental protocols for quantitative solubility determination, and discusses the underlying physicochemical principles governing its solubility. Due to a notable lack of published quantitative data, this guide also serves as a call for further research in this area to better support process development, formulation, and chemical synthesis endeavors.

Introduction to Cinnamonnitrile

Cinnamonnitrile, systematically known as (E)-3-phenylprop-2-enenitrile, is an organic compound with the chemical formula C_9H_7N .^[1] It is a colorless to pale yellow liquid with a characteristic spicy aroma reminiscent of cinnamon.^[2] Its molecular structure, featuring a phenyl group conjugated with a nitrile via a carbon-carbon double bond, makes it a versatile building block in organic synthesis. It is utilized in the production of pharmaceuticals, fragrances, and agrochemicals. A thorough understanding of its solubility in various organic solvents is crucial for its application in chemical reactions, purification processes, and formulation development.

Table 1: Physicochemical Properties of **Cinnamonnitrile**

Property	Value	Reference
Molecular Formula	C ₉ H ₇ N	[3]
Molecular Weight	129.16 g/mol	[3]
Appearance	Clear colorless to pale yellow liquid	[4][5]
Boiling Point	254-255 °C	[6][7]
Melting Point	18-20 °C	[6][7]
Density	1.028 g/mL at 25 °C	[6][7]
Water Solubility	Insoluble	[1][4][8][9][10]

Solubility of Cinnamonnitrile in Organic Solvents

The solubility of a solute in a solvent is governed by the principle of "like dissolves like," which implies that substances with similar polarities are more likely to be soluble in one another.

Cinnamonnitrile, with its polar nitrile group and nonpolar phenyl ring, exhibits a nuanced solubility profile.

Qualitative Solubility Data

Quantitative data on the solubility of **cinnamonnitrile** in common organic solvents is not readily available in published literature. However, several sources provide qualitative descriptions of its solubility.

Table 2: Qualitative Solubility of **Cinnamonnitrile** in Common Organic Solvents

Solvent Class	Solvent	Qualitative Solubility	Reference(s)
Alcohols	Methanol	Slightly Soluble	[11]
Ethanol	Soluble	[1][2][8][9][12][13]	
Halogenated Hydrocarbons	Chloroform	Slightly Soluble	[2][11]
Ethers	Diethyl Ether	Soluble	[1][12]
Oils	Various Oils	Soluble	[13]

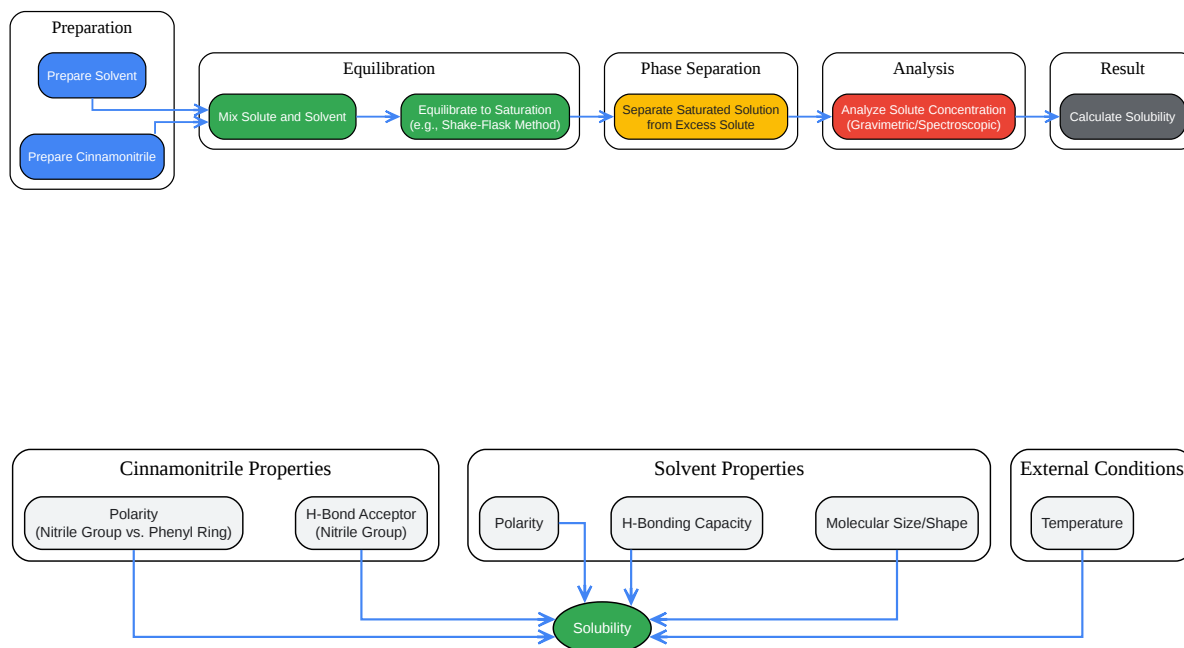
The information available indicates that **cinnamonnitrile** is generally soluble in polar aprotic and some polar protic solvents, while its solubility in nonpolar solvents is not well-documented. The slight solubility in methanol and chloroform suggests that a combination of polarity and hydrogen bonding capability of the solvent plays a significant role.

Experimental Protocols for Solubility Determination

To address the gap in quantitative data, researchers can employ several well-established methods for determining the solubility of **cinnamonnitrile**. The following section details a generalized protocol for the gravimetric and spectroscopic methods.

General Experimental Workflow

The determination of solubility typically follows a systematic workflow to ensure accurate and reproducible results.



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